

Stereochemistry and Chirality of 5-Hydroxyundecanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-hydroxyundecanoic Acid

Cat. No.: B8223278

[Get Quote](#)

Executive Summary

5-Hydroxyundecanoic acid (CAS: 6247-27-4 for the acid; 710-04-3 for the lactone) is the acyclic precursor to

-undecalactone (6-hexyltetrahydro-2H-pyran-2-one), a vital molecular scaffold in the flavor, fragrance, and pharmaceutical industries. Characterized by a single chiral center at the C5 position, its stereochemistry dictates not only its physicochemical stability but also its sensory profile and biological activity.

While the acyclic acid exists in equilibrium, it spontaneously cyclizes under acidic or thermal conditions to form the thermodynamically stable six-membered

-lactone ring. In nature, the (R)-enantiomer is the predominant form found in stone fruits (peaches, apricots) and dairy products, contributing to "creamy," "coconut," and "peach-like" olfactory notes. This guide details the stereochemical mechanics, enantioselective synthesis, and analytical resolution of this compound.

Stereochemical Fundamentals

The Chiral Center at C5

The chirality of **5-hydroxyundecanoic acid** arises from the C5 carbon, which is bonded to four distinct groups:

- A hydroxyl group (-OH)
- A hydrogen atom (-H)
- A butyl chain (C1–C4 carboxyl tail)
- A hexyl chain (C6–C11 alkyl tail)

The absolute configuration is assigned using the Cahn-Ingold-Prelog (CIP) priority rules.^[1]

- Priority 1: -OH (Oxygen has the highest atomic number).
- Priority 2: -CH₂-CH₂-CH₂-COOH (Carboxyl end).
- Priority 3: -CH₂-CH₂-CH₂-CH₂-CH₂-CH₃ (Hexyl tail).
- Priority 4: -H.

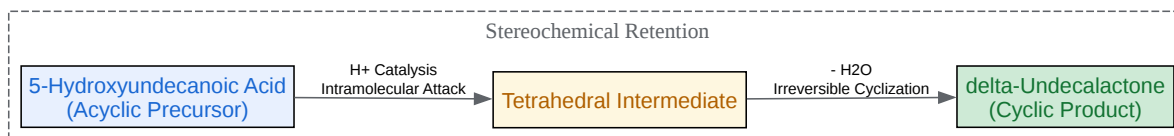
Configuration Assignment:

- Rectus (R): When the lowest priority group (-H) is oriented away from the viewer, the sequence 1
2
3 follows a clockwise direction.
- Sinister (S): The sequence follows a counter-clockwise direction.^[1]

Cyclization Mechanism

The transformation of **5-hydroxyundecanoic acid** to

-undecalactone is an intramolecular esterification (lactonization). This process is stereospecific; the configuration at C5 is retained during ring closure because the C-O bond at the chiral center is not broken—rather, the hydroxyl oxygen attacks the carbonyl carbon.



[Click to download full resolution via product page](#)

Figure 1: Acid-catalyzed cyclization of **5-hydroxyundecanoic acid**.^[2] The stereocenter at C5 retains its configuration (e.g., (R)-acid yields (R)-lactone).

Enantioselective Synthesis Protocols

Producing enantiopure **5-hydroxyundecanoic acid** (and subsequently the lactone) requires bypassing the thermodynamic tendency towards racemization. The most robust industrial method employs Chemoenzymatic Kinetic Resolution (EKR).

Protocol: Lipase-Catalyzed Kinetic Resolution

This protocol utilizes *Candida antarctica* Lipase B (CALB) to selectively acylate one enantiomer of the racemic alcohol, allowing for physical separation.

Reagents:

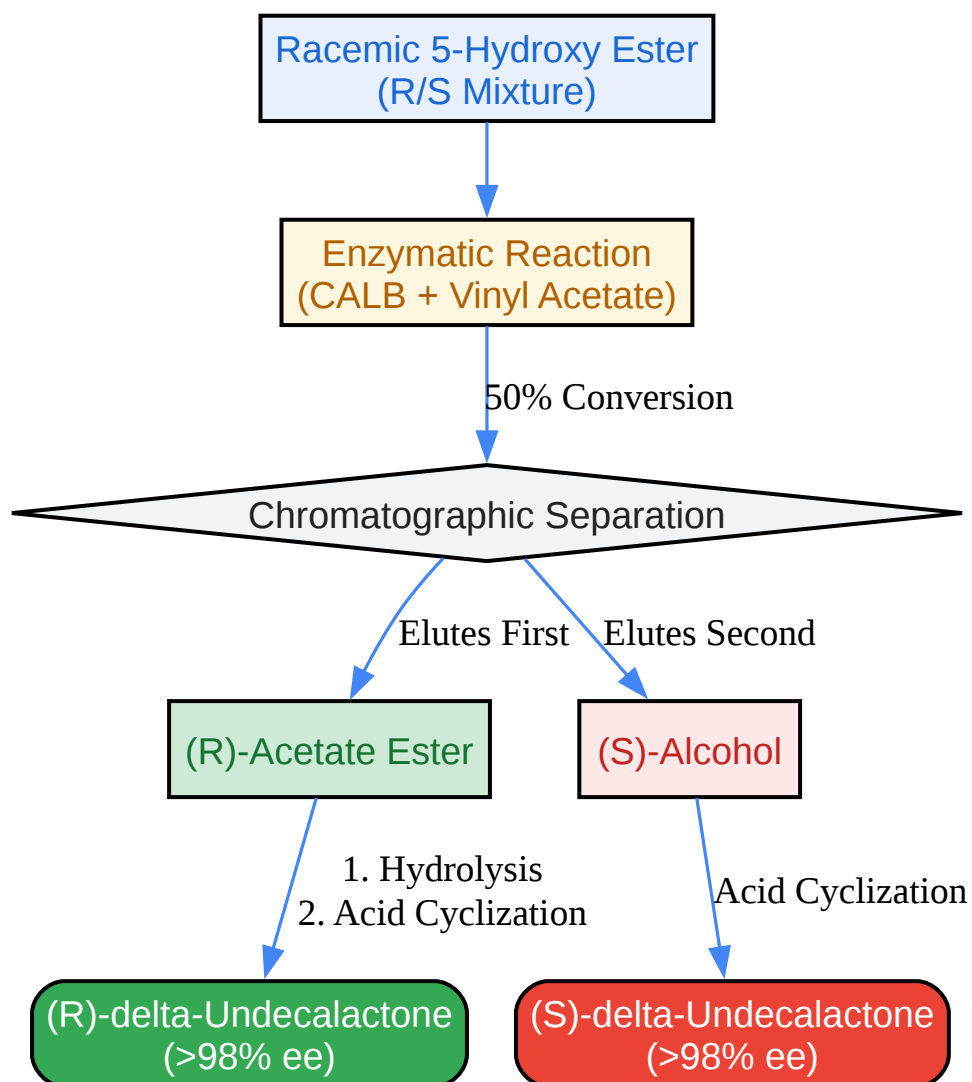
- Racemic **5-hydroxyundecanoic acid** ethyl ester (Substrate)
- Vinyl acetate (Acyl donor)
- Immobilized CALB (e.g., Novozym 435)
- Solvent: Diisopropyl ether or Toluene (Anhydrous)

Step-by-Step Methodology:

- Substrate Preparation: Dissolve racemic **5-hydroxyundecanoic acid** ethyl ester (10 mmol) in anhydrous diisopropyl ether (50 mL).

- Acyl Donor Addition: Add vinyl acetate (30 mmol, 3 equivalents). The excess vinyl acetate drives the equilibrium forward by tautomerization of the vinyl alcohol byproduct into acetaldehyde.
- Enzymatic Initiation: Add immobilized CALB (50 mg/mmol substrate). Incubate the mixture at 30°C with orbital shaking (200 rpm).
- Monitoring: Monitor the reaction via Chiral GC (see Section 4). CALB typically exhibits high (R)-selectivity, preferentially acylating the (R)-hydroxyl group to form the (R)-acetate ester, leaving the (S)-alcohol unreacted.
- Termination: Stop the reaction when conversion reaches 50% (typically 24–48 hours) by filtering off the enzyme.
- Separation:
 - Evaporate the solvent.
 - Perform Flash Column Chromatography (Silica gel).[3]
 - Fraction A: (R)-5-acetoxyundecanoic acid ethyl ester (Acylated product).
 - Fraction B: (S)-**5-hydroxyundecanoic acid** ethyl ester (Unreacted substrate).
- Hydrolysis/Cyclization:
 - Treat Fraction A with mild base (K₂CO₃, MeOH) to remove the acetate, then acidify (HCl) to induce cyclization to (R)-undecalactone.
 - Acidify Fraction B directly to obtain (S)-undecalactone.

Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Chemoenzymatic kinetic resolution workflow for isolating (R) and (S) enantiomers.

Analytical Characterization

Validating the stereochemical purity (Enantiomeric Excess,

) is critical.[4] Standard achiral columns cannot resolve these isomers.

Chiral Gas Chromatography (GC)

The industry standard for separating lactone enantiomers utilizes cyclodextrin-based stationary phases.

- Column: Hydrodex
-3P (25 m
0.25 mm) or equivalent (permethylated
-cyclodextrin).
- Carrier Gas: Helium (1.0 mL/min).
- Temperature Program:
 - Initial: 100°C (Hold 2 min)
 - Ramp: 2°C/min to 180°C
 - Hold: 180°C (5 min)
- Detection: FID or MS.
- Elution Order: Typically, the (S)-enantiomer elutes before the (R)-enantiomer on
-cyclodextrin phases, though this must be confirmed with authentic standards.

Mosher's Ester Analysis (NMR)

For absolute configuration determination without reference standards, convert the acyclic 5-hydroxy acid ethyl ester to its MTPA ester using (R)- and (S)-

-methoxy-

-(trifluoromethyl)phenylacetyl chloride (Mosher's chloride).

- Analyze the
(
H NMR chemical shift differences) between the (S)-MTPA and (R)-MTPA derivatives.
- The shielding/deshielding effects on protons adjacent to C5 allow for the unambiguous assignment of configuration.

Biological & Industrial Context[2][4][5][6][7][8][9]

Sensory Profile

The enantiomers of

-undecalactone exhibit distinct organoleptic properties, a phenomenon known as stereochemical olfaction.

- Racemic Mixture: Creamy, fatty, coconut, peach.[5][6]
- (R)-Enantiomer: More intense, fruity, peach-like notes. Found naturally in Prunus species (peaches, apricots).
- (S)-Enantiomer: Weaker, more fatty/coconut-like, sometimes described as having a "waxy" undertone.

Natural Occurrence[7][8][10]

- Dairy: Trace amounts in milk fat and butter (often formed from the metabolism of hydroxy fatty acids).
- Fruit: A key volatile in the aroma profile of ripening peaches and coconuts. The biosynthesis involves the

-oxidation of unsaturated fatty acids (e.g., linoleic acid) followed by hydration and reduction.

References

- Stereoselective Synthesis of Lactones
 - Title: "Enzymatic kinetic resolution and chemoenzymatic dynamic kinetic resolution of -hydroxy esters. An efficient route to chiral -lactones."
 - Source: Journal of Organic Chemistry, 2002.
 - URL: [\[Link\]](#)
- Analytical Separation (GC)
 - Title: "Chiral Gas Chromatography - Separation of Enantiomers on Cyclodextrin Phases."

- Source:Macherey-Nagel Application D
- URL:[[Link](#)]
- Biological Occurrence & Olfaction
 - Title: "Delta-undecalactone (CAS N° 710-04-3) - ScenTree."[6][7]
 - Source:ScenTree - Olfactory D
 - URL:[[Link](#)]
- General Properties & Safety
 - Title: "delta-Undecalactone | C11H20O2 | CID 61204 - PubChem."
 - Source:N
 - URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. masterorganicchemistry.com](https://www.masterorganicchemistry.com) [[masterorganicchemistry.com](https://www.masterorganicchemistry.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [4. americanpharmaceuticalreview.com](https://www.americanpharmaceuticalreview.com) [[americanpharmaceuticalreview.com](https://www.americanpharmaceuticalreview.com)]
- [5. Fragrance University](https://www.fragranceu.com) [[fragranceu.com](https://www.fragranceu.com)]
- [6. ScenTree - Delta-undecalactone \(CAS N° 710-04-3\)](https://www.scentree.co) [[scentree.co](https://www.scentree.co)]
- [7. acsint.biz](https://www.acsint.biz) [[acsint.biz](https://www.acsint.biz)]
- To cite this document: BenchChem. [Stereochemistry and Chirality of 5-Hydroxyundecanoic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b8223278/docs#stereochemistry-and-chirality-of-5-hydroxyundecanoic-acid-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)